

A Comprehensive Technical Guide to 2-Bromo-2,3-dihydro-1H-indene

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Compound of Interest

Compound Name: 2-bromo-2,3-dihydro-1H-indene

Cat. No.: B029419

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For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical intermediates is paramount. This guide provides an in-depth look at **2-bromo-2,3-dihydro-1H-indene**, also known as 2-bromoindan, covering its chemical identity, physicochemical properties, synthesis, and relevant reaction pathways.

Chemical Identity and Synonyms

The compound with the systematic IUPAC name **2-bromo-2,3-dihydro-1H-indene** is a halogenated derivative of indane.^[1] It is widely recognized by its common synonym, 2-bromoindan.^[1] Additional identifiers and synonyms are listed in the table below for comprehensive referencing.

Identifier Type	Value
IUPAC Name	2-bromo-2,3-dihydro-1H-indene ^[1]
Common Synonym	2-bromoindan ^[1]
CAS Number	17623-96-0 ^[1]
Molecular Formula	C ₉ H ₉ Br ^[1]
Molecular Weight	197.07 g/mol ^{[1][2]}

Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic properties of **2-bromo-2,3-dihydro-1H-indene** is provided below. This data is crucial for its identification, purification, and use in synthetic applications.

Property	Value	Reference
Boiling Point	249.2 ± 29.0 °C at 760 mmHg	[2]
Molecular Weight	197.07 g/mol	[1] [2]
Mass Spectrometry	GC-MS data available	[1]
IR Spectroscopy	Vapor phase IR spectra available	[1]

Experimental Protocols

The synthesis of **2-bromo-2,3-dihydro-1H-indene** can be achieved through various methods. A common and effective laboratory-scale preparation involves the bromination of a suitable precursor, such as 2-indanol, using a brominating agent like phosphorus tribromide (PBr_3).

Synthesis of 2-Bromo-2,3-dihydro-1H-indene from 2-Indanol

Materials:

- 2-indanol
- Phosphorus tribromide (PBr_3)
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser

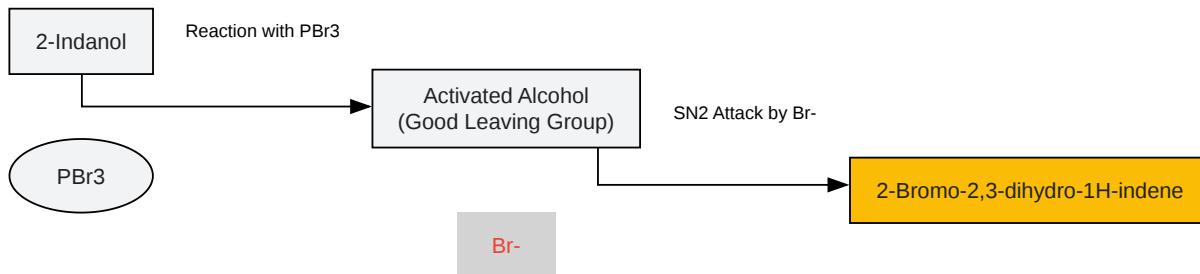
- Dropping funnel
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- In a flame-dried round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, dissolve 2-indanol in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath to 0 °C.
- Slowly add a solution of phosphorus tribromide (approximately 0.33 equivalents) in anhydrous diethyl ether to the stirred solution of 2-indanol via the dropping funnel. The addition should be controlled to maintain the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then gently reflux for 2-3 hours, or until TLC analysis indicates the consumption of the starting material.
- Cool the reaction mixture to room temperature and then pour it cautiously over crushed ice.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel to afford pure **2-bromo-2,3-dihydro-1H-indene**.

Reaction Pathways and Logical Relationships

The synthesis of **2-bromo-2,3-dihydro-1H-indene** from 2-indanol proceeds through a nucleophilic substitution reaction. The mechanism involves the activation of the hydroxyl group of the alcohol by phosphorus tribromide, converting it into a good leaving group, followed by a backside attack by the bromide ion.

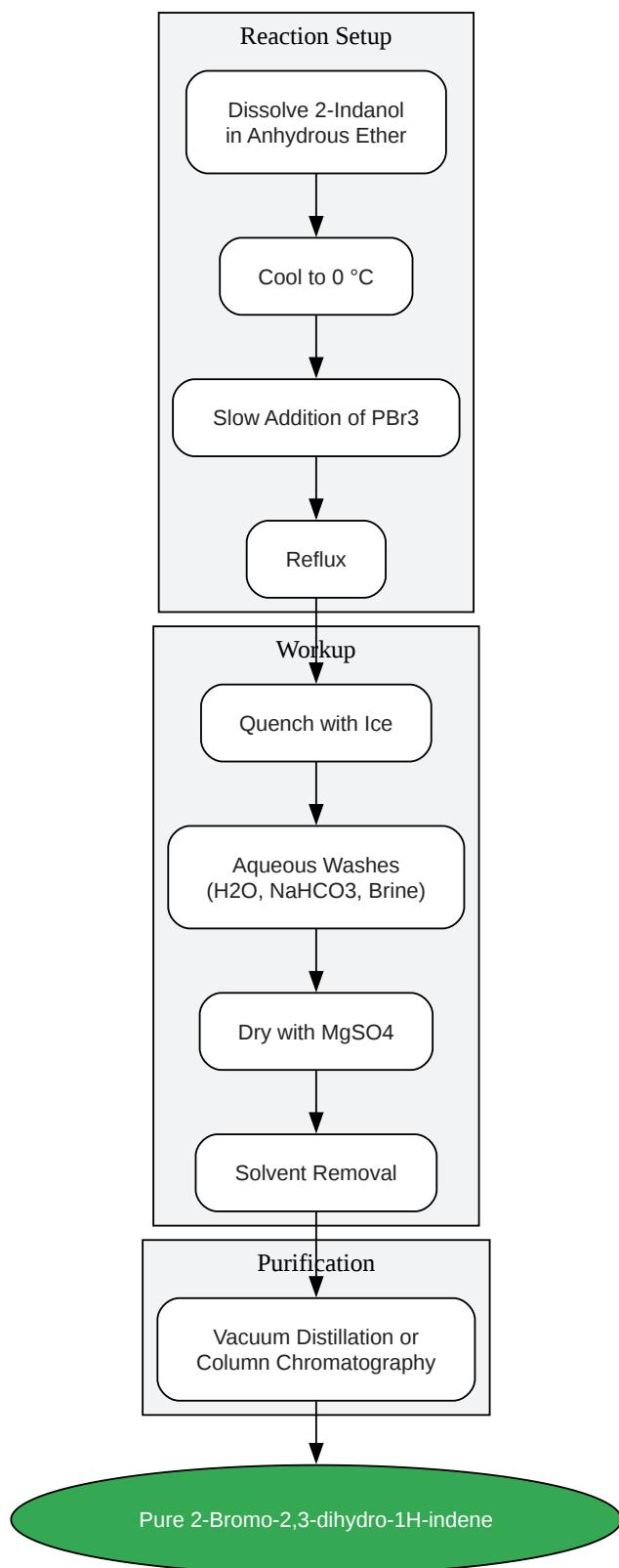


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Synthesis of **2-bromo-2,3-dihydro-1H-indene** from 2-indanol.

This synthetic transformation is a classic example of converting an alcohol to an alkyl halide, a fundamental reaction in organic synthesis. The use of phosphorus tribromide is particularly effective for primary and secondary alcohols and generally proceeds with inversion of stereochemistry if a chiral center is present.

The following diagram illustrates the logical workflow for the preparation and purification of the target compound.

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References

- 1. 2-bromo-2,3-dihydro-1H-indene | C9H9Br | CID 10965463 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-2,3-dihydro-1H-indene [myskinrecipes.com]
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